

Essential Safety and Logistics for Handling MEG Hemisulfate

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Compound of Interest

Compound Name: MEG hemisulfate

Cat. No.: B1663031

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling specialized chemical compounds like Mercaptoethylguanidine (MEG) hemisulfate. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure and efficient research environment.

Personal Protective Equipment (PPE) and Handling

When working with **MEG hemisulfate**, adherence to proper personal protective equipment protocols is mandatory to minimize exposure and ensure personal safety. The compound is a combustible solid and should be handled with care in a well-ventilated area.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical safety goggles or eyeshields are required to protect against dust particles and potential splashes.
- **Hand Protection:** Chemical-resistant gloves are essential.
- **Respiratory Protection:** A NIOSH-approved N95 respirator is recommended to prevent inhalation of dust.

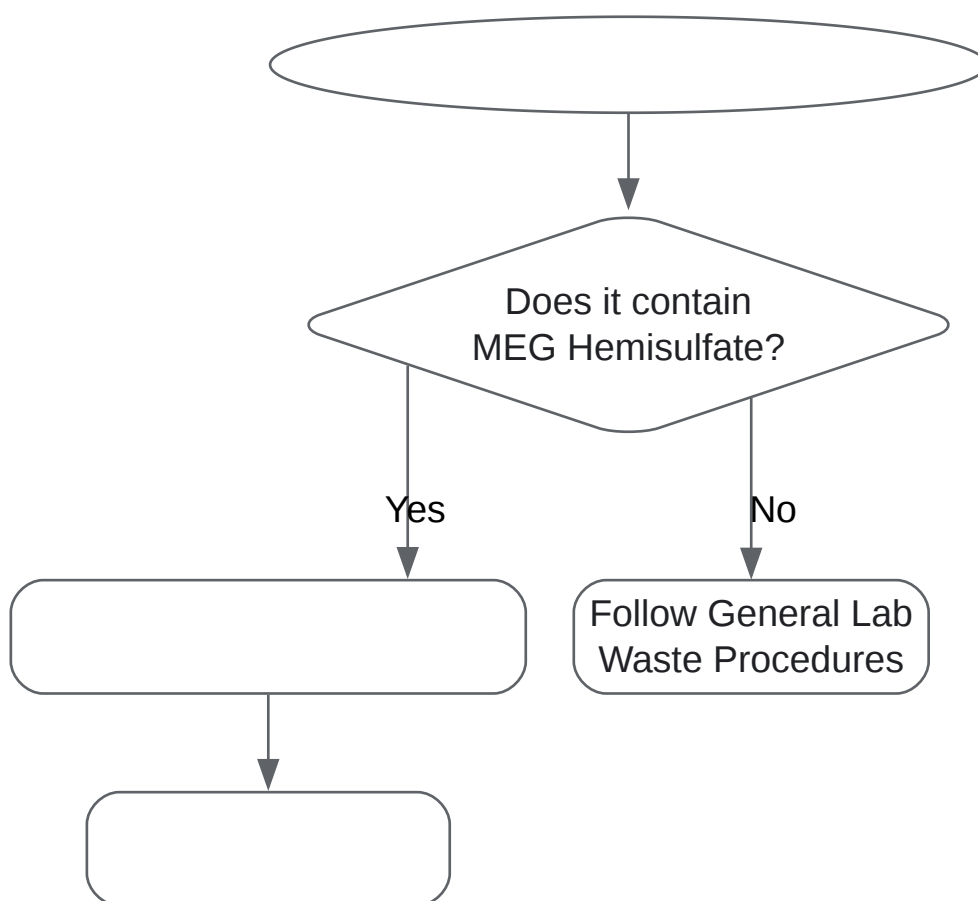
Storage and Handling Protocols

Proper storage is crucial to maintain the integrity and stability of **MEG hemisulfate** and to prevent hazardous situations.

Parameter	Recommendation
Storage Temperature	2-8°C
Storage Conditions	Store in a desiccated environment.
Classification	Combustible Solid

Handling Workflow:

The following diagram outlines the procedural workflow for the safe handling of **MEG hemisulfate**, from preparation to post-handling procedures.



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